

Application Notes and Protocols for SOLVENT RED 195 in Fluorescence Microscopy

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Compound of Interest

Compound Name: SOLVENT RED 195

CAS No.: 164251-88-1

Cat. No.: B1170886

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SOLVENT RED 195 is a lipophilic dye with potential applications in fluorescence microscopy for visualizing lipid-rich structures within cells, such as lipid droplets and membranes. Its hydrophobic nature allows it to readily partition into nonpolar environments, offering a tool for researchers studying cellular metabolism, lipid storage diseases, and drug delivery systems involving lipid nanoparticles. This document provides an overview of its properties, hypothetical protocols for its use in cellular imaging, and guidance for experimental design.

Disclaimer: **SOLVENT RED 195** is primarily documented as a solvent dye for industrial applications in plastics and fibers.^{[1][2][3][4][5][6][7][8][9]} Its use in fluorescence microscopy is not well-established in the scientific literature. The following protocols and data are based on the known properties of similar lipophilic dyes and should be considered as a starting point for experimental validation. Key photophysical properties like quantum yield and photostability will require experimental determination.

Physicochemical and Spectral Properties

While comprehensive photophysical data for **SOLVENT RED 195** in biological imaging contexts are not readily available, some properties can be inferred from existing data for related compounds and general characteristics of solvent dyes.

Property	Value/Characteristic	Source/Note
Chemical Class	Sulphonazo series	[10]
Appearance	Bluish-red powder	[3][4]
Solubility	Soluble in organic solvents (e.g., Acetone, Dichloromethane)	[3]
Maximum Absorption (λ_{max})	~542 nm (in solution)	[11] (for Reactive Red 195)
Estimated Emission (λ_{em})	~560 - 590 nm	Estimated based on typical Stokes shift for red dyes
Heat Resistance	High (up to 300°C in polystyrene)	[2][3]
Light Fastness	Good	[2][3]

Experimental Protocols

The following are generalized protocols for using a lipophilic dye like **SOLVENT RED 195** for staining lipid droplets in both live and fixed cells. Optimization of dye concentration, incubation time, and imaging parameters is highly recommended for each specific cell type and experimental setup.

Protocol 1: Staining of Lipid Droplets in Live Cells

This protocol is designed for the real-time visualization of lipid droplets in living cells, allowing for the study of their dynamics.

Materials:

- **SOLVENT RED 195**

- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS) or Hank's Balanced Salt Solution (HBSS)
- Cell culture medium
- Live-cell imaging chamber or glass-bottom dishes
- Fluorescence microscope with appropriate filter sets (e.g., for TRITC/Rhodamine)

Procedure:

- Preparation of Stock Solution:
 - Prepare a 1 mM stock solution of **SOLVENT RED 195** in high-quality, anhydrous DMSO.
 - Vortex thoroughly to ensure complete dissolution.
 - Store the stock solution at -20°C, protected from light.
- Cell Preparation:
 - Plate cells on a live-cell imaging chamber or glass-bottom dish at an appropriate density to allow for individual cell imaging without excessive confluence.
 - Allow cells to adhere and grow under standard culture conditions until they reach the desired confluency.
- Staining:
 - Prepare a fresh working solution of **SOLVENT RED 195** by diluting the stock solution in serum-free culture medium or HBSS to a final concentration of 1-10 μ M. The optimal concentration should be determined empirically.
 - Remove the culture medium from the cells and wash once with warm PBS or HBSS.

- Add the staining solution to the cells and incubate for 15-30 minutes at 37°C, protected from light.
- Washing:
 - Remove the staining solution and wash the cells two to three times with warm PBS or HBSS to remove excess dye and reduce background fluorescence.
- Imaging:
 - Add fresh, warm culture medium (phenol red-free medium is recommended to reduce background) to the cells.
 - Image the cells immediately using a fluorescence microscope equipped with a suitable filter set (e.g., excitation around 540-550 nm and emission detection around 570-620 nm).
 - Use the lowest possible laser power and exposure time to minimize phototoxicity and photobleaching.

Protocol 2: Staining of Lipid Droplets in Fixed Cells

This protocol is suitable for endpoint assays and for co-staining with other markers, such as antibodies for immunofluorescence.

Materials:

- **SOLVENT RED 195** stock solution (as in Protocol 1)
- PBS
- 4% Paraformaldehyde (PFA) in PBS
- (Optional) DAPI or Hoechst for nuclear counterstaining
- Mounting medium
- Microscope slides and coverslips

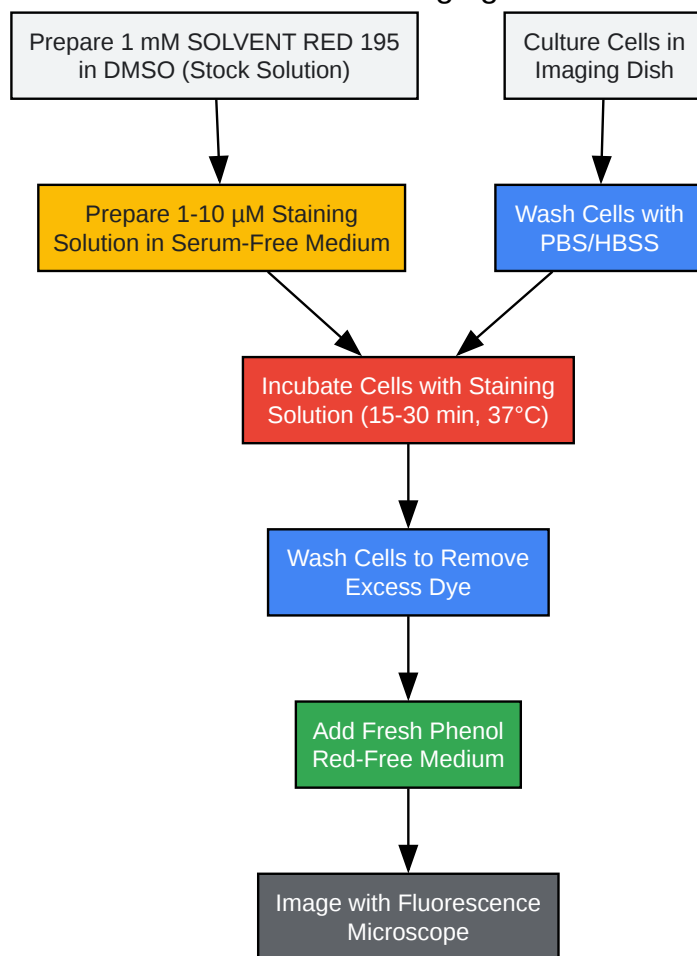
Procedure:

- Cell Preparation and Fixation:
 - Grow cells on coverslips to the desired confluency.
 - Wash the cells once with PBS.
 - Fix the cells by incubating with 4% PFA in PBS for 15-20 minutes at room temperature.
 - Wash the cells three times with PBS to remove the fixative.
- Staining:
 - Prepare a working solution of **SOLVENT RED 195** at a concentration of 1-5 μ M in PBS.
 - Add the staining solution to the fixed cells and incubate for 20-30 minutes at room temperature, protected from light.
- Washing:
 - Remove the staining solution and wash the cells three times with PBS.
- (Optional) Nuclear Counterstaining:
 - If desired, incubate the cells with a DAPI or Hoechst solution according to the manufacturer's instructions to stain the nuclei.
 - Wash the cells twice with PBS.
- Mounting and Imaging:
 - Mount the coverslips onto microscope slides using an appropriate mounting medium.
 - Seal the coverslips and allow the mounting medium to cure.
 - Image the slides using a fluorescence microscope with the appropriate filter sets.

Visualizations

Below are graphical representations of the experimental workflow and a hypothetical signaling pathway that could be investigated using **SOLVENT RED 195**.

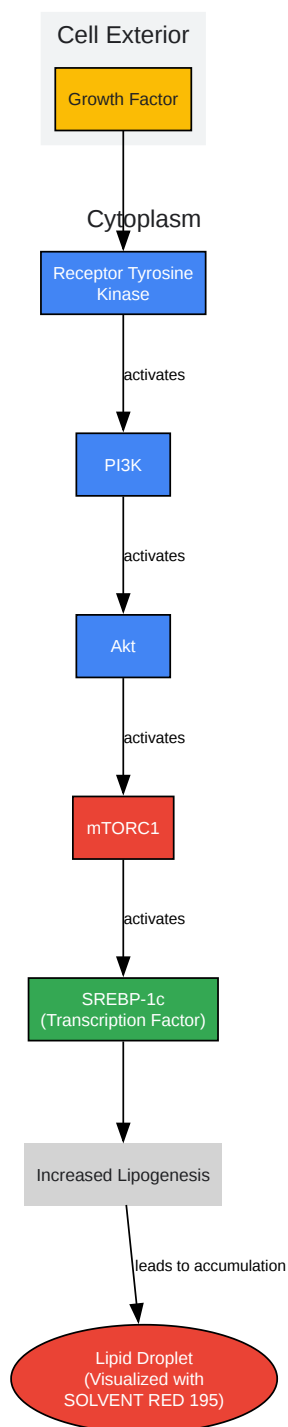
Experimental Workflow for Live-Cell Imaging with SOLVENT RED 195



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Caption: Workflow for staining live cells with **SOLVENT RED 195**.

Hypothetical Signaling Pathway Influencing Lipid Droplet Dynamics

[Click to download full resolution via product page](#)Caption: Pathway for lipid droplet formation, visualized by **SOLVENT RED 195**.

Considerations for Drug Development Professionals

- **High-Throughput Screening (HTS):** The straightforward staining protocol makes **SOLVENT RED 195** a candidate for HTS assays to identify compounds that modulate lipid storage or metabolism.
- **Drug-Induced Steatosis:** This dye could be used to assess drug-induced lipid accumulation (steatosis) in hepatocytes or other cell types, a common toxicity concern in drug development.
- **Lipid-Based Drug Delivery:** For formulations involving lipid nanoparticles or liposomes, **SOLVENT RED 195** could potentially be used to track the cellular uptake and intracellular fate of the delivery vehicle.

Troubleshooting

- **High Background:**
 - Ensure thorough washing after staining.
 - Use phenol red-free imaging medium.
 - Optimize (lower) the dye concentration.
- **Weak Signal:**
 - Increase the dye concentration or incubation time.
 - Check the health of the cells; unhealthy cells may not stain well.
 - Ensure the fluorescence microscope's filter sets are appropriate for the estimated excitation and emission spectra.
- **Phototoxicity:**
 - Minimize exposure time and excitation light intensity.
 - Use a more sensitive camera.

- Consider using an anti-fade reagent in the imaging medium for live-cell imaging.

Conclusion

While further characterization is needed, **SOLVENT RED 195** presents a potential tool for fluorescence imaging of cellular lipids. Its lipophilic nature and red fluorescence make it a candidate for studying lipid droplets and other lipid-rich structures. The provided protocols offer a starting point for researchers to explore its utility in their specific applications, with the understanding that optimization and validation are crucial first steps.

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